

# An In-depth Technical Guide to Methyl 4-oxohexanoate (CAS: 2955-62-6)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl 4-oxohexanoate

Cat. No.: B1581184

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 4-oxohexanoate**, a versatile keto-ester with significant applications in organic synthesis, particularly in the pharmaceutical and fine chemical industries. This document details its physicochemical properties, synthesis, spectral characteristics, reactivity, and safety information, presented in a format tailored for scientific professionals.

## Chemical Identity and Physicochemical Properties

**Methyl 4-oxohexanoate**, also known as methyl homolevulinate, is a bifunctional organic compound containing both a ketone and a methyl ester functional group.<sup>[1]</sup> This unique structural feature makes it a valuable intermediate for the synthesis of more complex molecules.<sup>[2][3]</sup>

Table 1: Physicochemical Properties of **Methyl 4-oxohexanoate**

Property	Value	Source
CAS Number	2955-62-6	[1]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	[1]
Molecular Weight	144.17 g/mol	[1][4]
IUPAC Name	methyl 4-oxohexanoate	[1]
Synonyms	Methyl homolevulinate, 4-oxo-hexanoic acid methyl ester	[1][5]
Appearance	Colorless to off-white liquid	[6]
Boiling Point	201.00 °C @ 760.00 mm Hg (estimated) 106-107 °C @ 18 Torr	[5][6]
Density	1.027 g/cm <sup>3</sup>	[6]
Flash Point	172.00 °F (77.90 °C) (estimated)	[5]
Vapor Pressure	0.300000 mmHg @ 25.00 °C (estimated)	[5]
Water Solubility	4.566e+004 mg/L @ 25 °C (estimated)	[5]
logP (o/w)	0.400 (estimated)	[5]
Storage Temperature	Room temperature, sealed in a dry environment	[6][7]

## Spectroscopic Data

The structural elucidation of **Methyl 4-oxohexanoate** is supported by various spectroscopic techniques. The key spectral data are summarized below.

Table 2: Spectroscopic Data for **Methyl 4-oxohexanoate**

Technique	Data	Source
$^{13}\text{C}$ NMR	Spectra available, indicative of 7 distinct carbon environments.	[1]
Mass Spectrometry (GC-MS)	Molecular Ion (M <sup>+</sup> ): m/z 144. Key fragments at m/z 115, 57, and 55.	[1]
Infrared (IR) Spectroscopy	Vapor phase IR spectra available, showing characteristic C=O stretches for ketone and ester functional groups.	[1]

Note: While the presence of spectral data is confirmed, detailed peak lists with chemical shifts and coupling constants are best obtained from spectral databases and may vary slightly based on experimental conditions.

## Synthesis and Experimental Protocols

**Methyl 4-oxohexanoate** can be synthesized through the esterification of 4-oxohexanoic acid. A detailed experimental protocol is provided below.

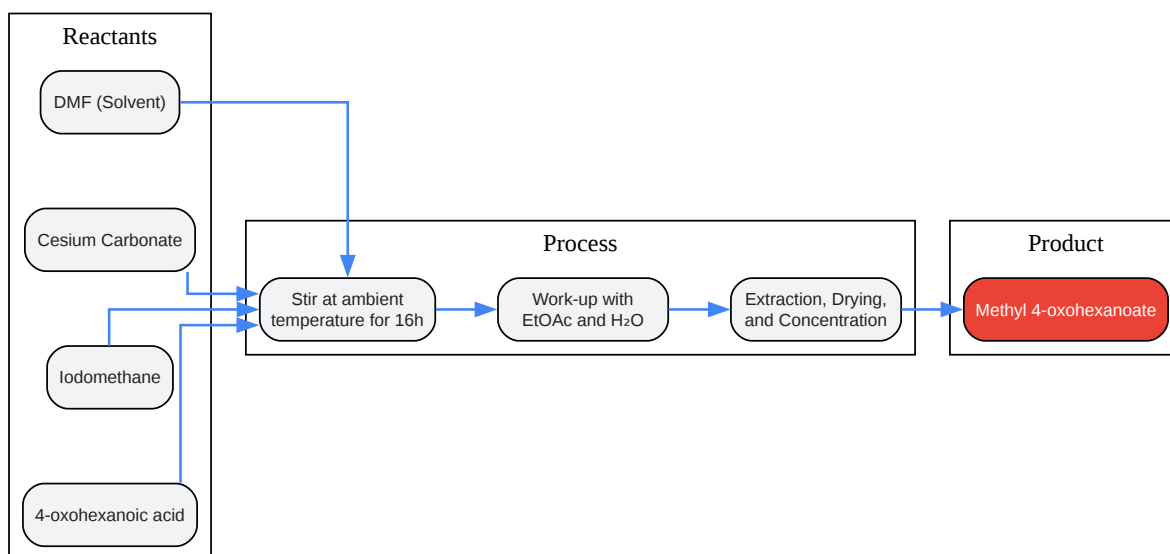
### Synthesis of Methyl 4-oxohexanoate from 4-oxohexanoic Acid

This method involves the reaction of 4-oxohexanoic acid with iodomethane in the presence of a base.

Experimental Protocol:

- **Reaction Setup:** To a stirring suspension of 8.15 g (25 mmol) of cesium carbonate ( $\text{Cs}_2\text{CO}_3$ ) in dimethylformamide (DMF), add 5.79 g (44 mmol) of 4-oxohexanoic acid.
- **Addition of Reagent:** After 5 minutes of stirring, add 6.81 g (48 mmol) of iodomethane to the reaction mixture.

- Reaction Conditions: Stir the reaction mixture at ambient temperature for 16 hours.
- Work-up: Add 250 mL of ethyl acetate (EtOAc) and 250 mL of water (H<sub>2</sub>O) to the reaction mixture.
- Extraction: Separate the layers and wash the organic layer three times with 250 mL of H<sub>2</sub>O.
- Drying and Concentration: Dry the organic layer over anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>), filter, and concentrate under vacuum.
- Yield: The reported yield of **Methyl 4-oxohexanoate** is 4.15 g (65%).<sup>[8]</sup>



[Click to download full resolution via product page](#)

Synthesis workflow for **Methyl 4-oxohexanoate**.

## Reactivity and Chemical Compatibility

The reactivity of **Methyl 4-oxohexanoate** is dictated by its two functional groups: the ketone and the ester.

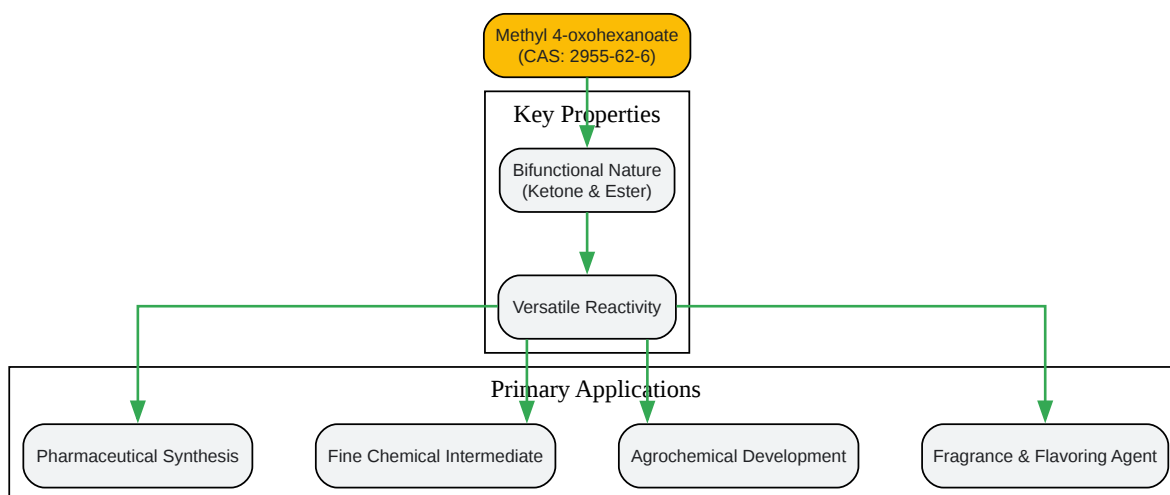
- **Ketone Group:** The ketone carbonyl is susceptible to nucleophilic attack, allowing for a variety of reactions such as reductions to the corresponding alcohol, Grignard reactions, and Wittig reactions. The ketone is generally more reactive towards nucleophiles than the ester. [\[9\]](#)
- **Ester Group:** The ester can undergo hydrolysis under acidic or basic conditions to yield 4-oxohexanoic acid and methanol. It can also be reduced, typically with strong reducing agents like lithium aluminum hydride, to form a diol. Transesterification reactions are also possible in the presence of an alcohol and a catalyst.
- **Enolate Formation:** The protons alpha to both carbonyl groups can be deprotonated by a suitable base to form an enolate, which can then participate in various carbon-carbon bond-forming reactions.

Table 3: Chemical Compatibility

Material/Chemical Class	Compatibility	Notes
Strong Oxidizing Agents	Incompatible	May cause vigorous reactions.
Strong Reducing Agents	Incompatible	Can reduce the ketone and/or ester functionalities.
Strong Acids	Incompatible	Can catalyze hydrolysis of the ester.
Strong Bases	Incompatible	Can catalyze hydrolysis of the ester and promote self-condensation reactions.
Plastics and Elastomers	Testing recommended	Compatibility with materials like EPDM, Neoprene, and various plastics should be verified for specific applications. <a href="#">[10]</a> <a href="#">[11]</a> <a href="#">[12]</a>

## Applications in Drug Discovery and Development

**Methyl 4-oxohexanoate** serves as a key building block in the synthesis of various pharmaceutical compounds and other fine chemicals. Its bifunctional nature allows for the construction of complex molecular architectures.<sup>[2][3]</sup> While specific examples directly citing the use of **Methyl 4-oxohexanoate** in the synthesis of marketed drugs are not readily available in the public domain, its structural motifs are found in numerous bioactive molecules. Keto-esters, in general, are pivotal intermediates in the synthesis of heterocyclic compounds, which form the core of many pharmaceuticals.



[Click to download full resolution via product page](#)

### Applications of **Methyl 4-oxohexanoate**.

As no direct involvement in signaling pathways has been identified for this compound, the above diagram illustrates the logical relationship between its core properties and its primary applications.

## Safety and Handling

While comprehensive toxicological data for **Methyl 4-oxohexanoate** is not readily available, general precautions for handling laboratory chemicals should be observed.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses, and a lab coat.
- Handling: Avoid contact with skin and eyes. Avoid inhalation of vapor. Use in a well-ventilated area.
- Storage: Store in a tightly closed container in a dry and well-ventilated place. Keep away from heat and sources of ignition.[6][7]
- Toxicity: The oral, dermal, and inhalation toxicity have not been determined.[5] For the structurally related compound methyl 4-oxobutanoate, skin, eye, and respiratory irritation are potential hazards.[13]

## Conclusion

**Methyl 4-oxohexanoate** (CAS: 2955-62-6) is a valuable and versatile chemical intermediate with significant potential in organic synthesis. Its bifunctional nature allows for a wide range of chemical transformations, making it a key building block for the synthesis of complex molecules in the pharmaceutical, agrochemical, and fragrance industries. A thorough understanding of its properties, reactivity, and safe handling procedures is essential for its effective and safe utilization in research and development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. Methyl 4-oxohexanoate | C7H12O3 | CID 546293 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. Methyl 4-Oxohexanoate [myskinrecipes.com]
3. 13C NMR Chemical Shift [sites.science.oregonstate.edu]

- 4. chemsynthesis.com [chemsynthesis.com]
- 5. methyl 4-oxohexanoate, 2955-62-6 [thegoodscentcompany.com]
- 6. methyl 4-oxohexanoate | 2955-62-6 [m.chemicalbook.com]
- 7. 2955-62-6|Methyl 4-oxohexanoate|BLD Pharm [bldpharm.com]
- 8. prepchem.com [prepchem.com]
- 9. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 10. coleparmer.com [coleparmer.com]
- 11. techni-flow-pumpen.com [techni-flow-pumpen.com]
- 12. graco.com [graco.com]
- 13. Methyl 4-oxobutanoate: properties, applications and safety\_Chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 4-oxohexanoate (CAS: 2955-62-6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581184#methyl-4-oxohexanoate-cas-number-2955-62-6]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)